

sodium hypobromite oxidation efficiency vs hydrogen peroxide

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Compound Focus: Sodium hypobromite

CAS No.: 13824-96-9

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Chemical Properties and Oxidation Efficiency

The table below summarizes the available information on the fundamental properties of these oxidants.

Property	Hydrogen Peroxide (H ₂ O ₂)	Sodium Hypochlorite (NaClO)	Sodium Hypobromite (NaOBr)
Chemical Formula	H ₂ O ₂	NaClO	NaOBr [1]
Standard Reduction Potential	1.78 V [2]	Information missing	Information missing
By-product Formation	No toxic halogenated by-products [2]	Can generate toxic halogenated by-products [2]	Information missing
Stability	Information missing	Information missing	Slowly disproportionates to sodium bromide and sodium bromate [1]

Property	Hydrogen Peroxide (H ₂ O ₂)	Sodium Hypochlorite (NaClO)	Sodium Hypobromite (NaOBr)
Reported Oxidation Efficiency	Effective under alkaline conditions; causes minimal material degradation [2]	Highly efficient but causes significant polymer degradation [2]	Information missing

Experimental Data on H₂O₂ vs. NaClO

A 2019 study directly compared the effects of hydrogen peroxide and sodium hypochlorite on polyethersulfone (PES) membranes, with key quantitative findings summarized below [2].

Experimental Parameter	Hydrogen Peroxide (H ₂ O ₂) Aging	Sodium Hypochlorite (NaClO) Aging
Exposure Dose	500 g·h/L (5000 mg/L for 100 h) [2]	500 g·h/L (5000 mg/L for 100 h) [2]
Membrane Permeability	Hardly changed [2]	Substantially increased [2]
Humic Acid (HA) Retention	Hardly changed [2]	Significantly decreased [2]
Fouling Propensity	Slightly increased [2]	More seriously increased [2]
Material Degradation (PES polymer)	Much less degradation than NaClO [2]	Significant degradation observed [2]

Detailed Experimental Protocol

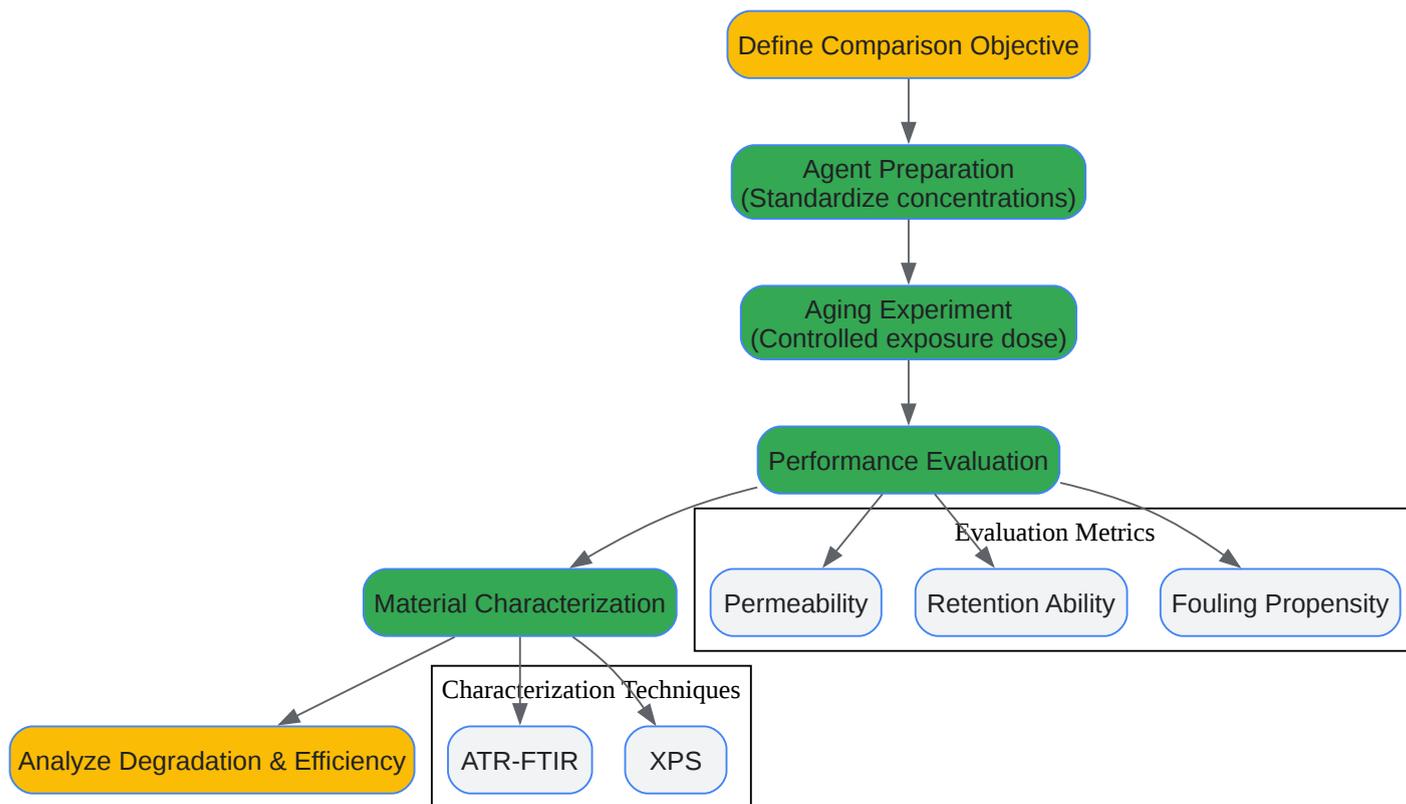
The comparative data for H₂O₂ and NaClO was generated using the following methodology [2]:

- Accelerated Aging:** Commercially available PES membranes were soaked in 5000 mg/L solutions of H₂O₂ and NaClO for 100 hours at 25±2°C, achieving an exposure dose of 500 g·h/L. Solutions were maintained at pH 9 and 11, and replaced every 24 hours to maintain concentration.

- **Performance Evaluation:** Pristine and aged membranes were evaluated in dead-end filtration cells.
 - **Pure Water Permeability:** Measured at 60 kPa transmembrane pressure.
 - **Fouling Propensity & Retention:** Tested using a 10 mg/L humic acid (HA) solution; fouling was quantified using the Unified Membrane Fouling Index (UMFI), and retention was calculated from HA concentrations in feed and permeate.
- **Material Characterization:** Membrane surfaces were analyzed using Attenuated Total Reflectance Fourier-Transform Infrared Spectroscopy (ATR-FTIR) and X-ray Photoelectron Spectroscopy (XPS) to identify changes in chemical functional groups and composition.

Pathways for Further Research

The experimental workflow for comparing oxidizing agents can be summarized as follows. You can adapt this framework to investigate **sodium hypobromite**.



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To objectively compare **sodium hypobromite** with hydrogen peroxide, I suggest focusing your research on a few key areas:

- **Search for specific applications:** Look for studies on **sodium hypobromite** use in specific oxidation processes, such as in **organic synthesis** (e.g., the Hofmann rearrangement) [1] or **water treatment**.
- **Investigate standard metrics:** Once relevant studies are found, compile data on its **reduction potential, reaction kinetics, and by-product profile** under different pH conditions.
- **Perform experimental comparison:** Using a protocol similar to the one described here, you could conduct a direct experimental comparison focusing on metrics like **degradation efficiency, material compatibility, and by-product formation**.

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References

1. - Wikipedia Sodium hypobromite [en.wikipedia.org]
2. Effects of Hydrogen Peroxide and Sodium Hypochlorite ... [pmc.ncbi.nlm.nih.gov]

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